

Preparation of Decanoyl-L-carnitine Chloride Stock Solutions for Scientific Research

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Compound of Interest

Compound Name: *Decanoyl-L-carnitine chloride*

Cat. No.: *B15553726*

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Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the preparation of **Decanoyl-L-carnitine chloride** stock solutions for use in a variety of experimental settings. Adherence to these protocols will ensure solution integrity, concentration accuracy, and experimental reproducibility.

Introduction

Decanoyl-L-carnitine chloride is an ester derivative of L-carnitine, playing a crucial role in cellular energy metabolism. Specifically, it is an essential intermediate in the transport of long-chain fatty acids from the cytoplasm into the mitochondrial matrix, a process known as the carnitine shuttle, enabling their subsequent β -oxidation for energy production.^{[1][2][3][4][5]} Its role in fatty acid metabolism makes it a compound of significant interest in research pertaining to metabolic disorders, neurodegenerative diseases, and sports nutrition.^{[5][6]} Accurate and consistent preparation of stock solutions is the foundational step for obtaining reliable and meaningful experimental results.

Physicochemical Properties and Solubility Data

Decanoyl-L-carnitine chloride is a white crystalline powder.^[6] Understanding its solubility in various solvents is critical for the preparation of homogenous stock solutions. The table below

summarizes key quantitative data for **Decanoyl-L-carnitine chloride**.

Parameter	Value	Source
Molecular Formula	$C_{17}H_{34}ClNO_4$	[2]
Molecular Weight	351.91 g/mol	[2]
Purity	≥98%	[2] [6]
Solubility in Water	Soluble to 100 mM	[2]
Solubility in DMSO	~14 mg/mL	
80 mg/mL (Sonication recommended)		[6]
Solubility in DMF	~20 mg/mL	
Solubility in Ethanol	~20 mg/mL	

Experimental Protocols

General Recommendations for Handling and Storage

- Solid Compound: Store the solid form of **Decanoyl-L-carnitine chloride** desiccated at room temperature or as recommended by the supplier.[\[2\]](#) Some suppliers recommend storage at ≤ 4°C or in a freezer.[\[6\]](#)
- Stock Solutions: Once prepared, aliquot stock solutions into single-use volumes to minimize freeze-thaw cycles.
- Storage of Stock Solutions: For long-term storage, it is recommended to store stock solutions at -20°C or -80°C. A common recommendation is storage at -20°C for up to one month and at -80°C for up to six months.[\[7\]](#) Always refer to the supplier's specific recommendations.

Protocol for Preparing an In Vitro Aqueous-Based Stock Solution

This protocol is suitable for most cell culture experiments where an aqueous-based solution is preferred.

Materials:

- **Decanoyl-L-carnitine chloride** powder
- Sterile, high-purity water (e.g., cell culture grade, Milli-Q, or equivalent)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Vortex mixer
- Sterile syringe filters (0.22 μ m) for sterilization

Procedure:

- Calculation: Determine the mass of **Decanoyl-L-carnitine chloride** required to achieve the desired stock concentration. For example, to prepare 10 mL of a 100 mM stock solution:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (g) = 0.1 mol/L x 0.01 L x 351.91 g/mol = 0.35191 g
- Weighing: Accurately weigh the calculated amount of **Decanoyl-L-carnitine chloride** powder using an analytical balance and transfer it to a sterile conical tube.
- Dissolution: Add approximately 80% of the final volume of sterile water to the tube.
- Mixing: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
- Volume Adjustment: Add sterile water to reach the final desired volume and mix again to ensure homogeneity.

- Sterilization: Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a new sterile tube.
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use sterile tubes (e.g., microcentrifuge tubes) and store at -20°C or -80°C.

Protocol for Preparing an In Vitro Organic Solvent-Based Stock Solution

This protocol is suitable for experiments where a higher concentration stock solution is needed or when the final experimental medium can tolerate a small amount of organic solvent (typically <0.1%).

Materials:

- **Decanoyl-L-carnitine chloride** powder
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile conical tubes
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Calculation: Determine the required mass of **Decanoyl-L-carnitine chloride** for your desired stock concentration and volume.
- Weighing: In a sterile conical tube, accurately weigh the calculated amount of **Decanoyl-L-carnitine chloride**.
- Dissolution: Add the desired volume of DMSO to the tube.
- Mixing: Tightly cap and vortex until the compound is fully dissolved. Sonication can be applied to expedite dissolution.^[6]

- Aliquoting and Storage: Aliquot the stock solution into single-use tubes and store at -20°C or -80°C.

Note: When preparing working solutions from a DMSO stock for cell culture, ensure the final concentration of DMSO in the culture medium is non-toxic to the cells being used.

Protocol for Preparing a Formulation for In Vivo Experiments

This protocol provides a general guideline for preparing **Decanoyl-L-carnitine chloride** for administration in animal models. The final formulation may need to be optimized based on the specific animal model and route of administration.

Materials:

- Decanoyl-L-carnitine chloride** powder
- DMSO
- PEG300
- Tween 80
- Saline (0.9% sodium chloride in sterile water)
- Sterile tubes and syringes

Procedure (Example Formulation: 10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline):[6]

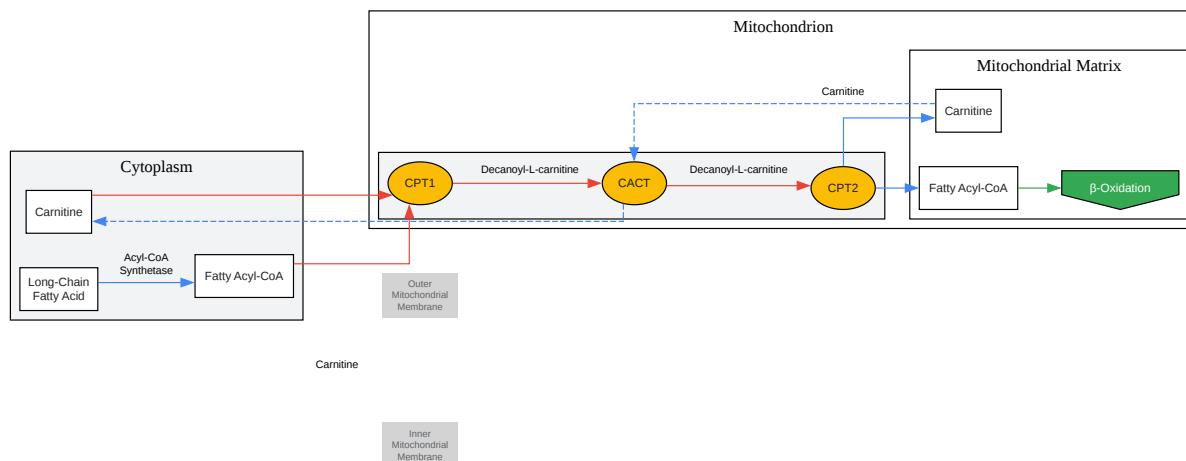
- Prepare a Concentrated Stock: First, prepare a concentrated stock solution of **Decanoyl-L-carnitine chloride** in DMSO as described in Protocol 3.3.
- Vehicle Preparation (Example for 1 mL final volume):
 - In a sterile tube, add 100 µL of the concentrated DMSO stock solution.
 - Add 400 µL of PEG300 and mix thoroughly.

- Add 50 µL of Tween 80 and mix until the solution is homogenous.
- Add 450 µL of sterile saline to bring the final volume to 1 mL. Mix well.
- Final Checks: Ensure the final solution is clear and free of precipitation. If precipitation occurs, gentle warming and/or sonication may be used.
- Administration: It is recommended to prepare this working solution fresh on the day of the experiment.[\[7\]](#)

Visualization of Pathways and Workflows

The Carnitine Shuttle: Mechanism of Action

Decanoyl-L-carnitine is a key intermediate in the carnitine shuttle system, which facilitates the transport of long-chain fatty acids into the mitochondria for β -oxidation. The following diagram illustrates this critical metabolic pathway.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

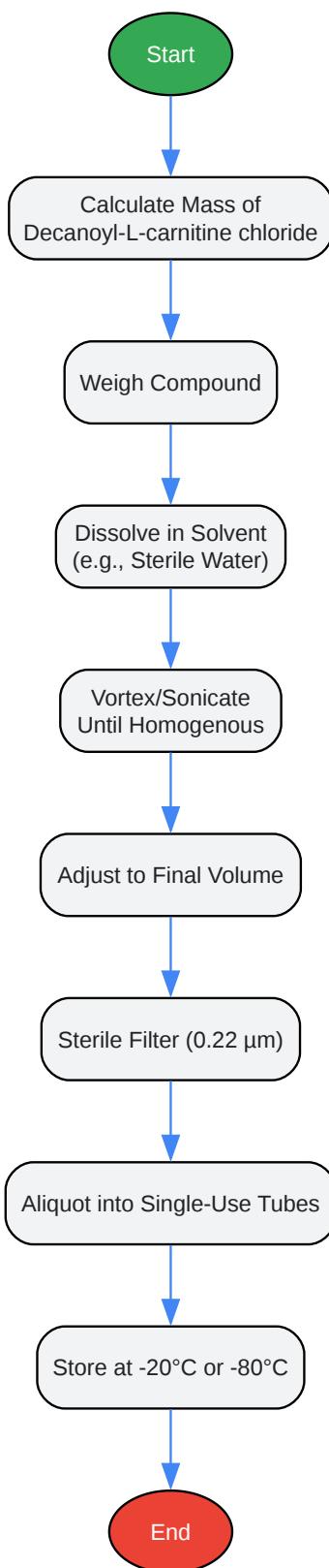


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Caption: The Carnitine Shuttle Pathway for Fatty Acid Transport.

Experimental Workflow for Stock Solution Preparation

The following workflow diagram provides a logical overview of the steps involved in preparing a sterile, aqueous-based stock solution of **Decanoyl-L-carnitine chloride**.



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Caption: Workflow for Aqueous Stock Solution Preparation.

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